

(3-Amino-5,6-dichloropyrazin-2-yl)methanol CAS number and identifiers

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Compound of Interest

Compound Name: (3-Amino-5,6-dichloropyrazin-2-yl)methanol

Cat. No.: B151436

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Technical Guide: (3-Amino-5,6-dichloropyrazin-2-yl)methanol

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a summary of the available information for the chemical compound **(3-Amino-5,6-dichloropyrazin-2-yl)methanol**. Despite a comprehensive search of scientific literature and chemical databases, in-depth technical data, including quantitative experimental results, detailed experimental protocols, and specific signaling pathways for this compound, are not publicly available at this time. The information presented herein is based on data from chemical suppliers and general reviews of the broader dichloropyrazine chemical class.

Core Identifiers and Properties

A number of key identifiers for **(3-Amino-5,6-dichloropyrazin-2-yl)methanol** have been confirmed and are presented below.

Identifier	Value	Source(s)
CAS Number	95037-20-0	[1][2][3][4]
Molecular Formula	C ₅ H ₅ Cl ₂ N ₃ O	[2][3][4]
Molecular Weight	194.02 g/mol	[2]
MDL Number	MFCD20696803	[2][3]
SMILES Code	<chem>OCC1=NC(Cl)=C(Cl)C(N)=N1</chem>	[2]
Storage Conditions	Keep in dark place, inert atmosphere, 2-8°C	[2]

Potential Biological Activity of Dichloropyrazine Derivatives

While specific biological activity data for **(3-Amino-5,6-dichloropyrazin-2-yl)methanol** is not available in the reviewed literature, the broader class of dichloropyrazine derivatives has been investigated for various pharmacological activities. These compounds are recognized as versatile scaffolds in medicinal chemistry.[5][6]

Reviews of pyrazine-containing compounds suggest that their derivatives are being explored for a range of therapeutic applications due to their diverse biological activities.[7] The pyrazine ring is a structural component in a number of biologically active compounds and approved drugs.[7]

Studies on dichloropyrazine derivatives have indicated potential for:

- **Antimicrobial Activity:** Derivatives of 2,3-dichloropyrazine have shown significant antibacterial activity, including against methicillin-resistant *Staphylococcus aureus* (MRSA).[6] The mechanism of action is thought to involve the inhibition of key microbial enzymes and disruption of cellular processes.[6]
- **Antifungal Activity:** The dichloropyrazine scaffold is also being investigated for the development of new antifungal agents.[6]

- Anticancer and Anti-inflammatory Activity: Pyrazine-modified natural product derivatives have demonstrated a wide array of biological activities, including anticancer and anti-inflammatory effects.[7][8]

It is important to note that these are general activities of the chemical class, and specific testing of **(3-Amino-5,6-dichloropyrazin-2-yl)methanol** would be required to determine its biological profile.

Data Availability

A thorough search for quantitative data, such as IC₅₀ or MIC values, and detailed experimental protocols for synthesis, purification, or biological assays specifically for **(3-Amino-5,6-dichloropyrazin-2-yl)methanol** (CAS 95037-20-0) did not yield any specific results. Publicly accessible scientific databases and literature do not currently contain detailed experimental workflows or established signaling pathway information for this compound.

Therefore, the creation of structured tables with quantitative data, detailed experimental methodologies, and signaling pathway diagrams as requested is not possible based on the available information. Further primary research would be necessary to establish these technical details.

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